

Personal protective equipment for handling 7-Nitro-1-tetralone

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Compound of Interest

Compound Name: 7-Nitro-1-tetralone

Cat. No.: B1293709

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Essential Safety and Handling Guide for 7-Nitro-1-tetralone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **7-Nitro-1-tetralone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **7-Nitro-1-tetralone** is provided below.

Property	Value
Molecular Formula	C ₁₀ H ₉ NO ₃ [1]
Molecular Weight	191.18 g/mol [1] [2]
Appearance	Solid [1]
CAS Number	40353-34-2 [1] [2]
EC Number	254-887-6 [1] [2]

Hazard Identification and Classification

7-Nitro-1-tetralone is classified as harmful if swallowed. Below is a summary of its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1] [2] [3]

GHS Pictogram:



Signal Word: Warning[\[1\]](#)[\[2\]](#)[\[3\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)[\[3\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)[\[3\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P501: Dispose of contents/ container to an approved waste disposal plant.[\[1\]](#)[\[3\]](#)

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory when handling **7-Nitro-1-tetralone**.

Engineering Controls

- Ventilation: Always handle **7-Nitro-1-tetralone** in a properly functioning chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this chemical:

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. ^[4] A face shield may be worn in addition to goggles for splash protection. ^{[6][7][8]}
Hand Protection	Chemical-resistant gloves.	Nitrile rubber gloves are a suitable option. ^[5] Ensure gloves are of adequate thickness and inspect for any tears or holes before use. ^[7]
Body Protection	Laboratory coat.	Should be fully buttoned to protect from spills. ^[9] For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn over the lab coat. ^[10]
Footwear	Closed-toe shoes.	Shoes must fully cover the feet to protect against spills. ^[9]

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.^{[4][5]}
 - Avoid ingestion and inhalation.^{[4][5]}
 - Wash hands thoroughly after handling the substance.^[4]

- Do not eat, drink, or smoke in the laboratory area.
- Storage:
 - Store in a tightly closed container.
 - Keep in a dry, cool, and well-ventilated place.[5]
 - Keep away from heat and sources of ignition.[4]
 - Incompatible Materials: Strong oxidizing agents.[4]

Emergency Procedures

Immediate action is crucial in the event of an exposure or spill.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical attention.[4][5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[4]
Spill	Soak up with inert absorbent material and place in a suitable, closed container for disposal.[4]

Disposal Plan

Proper disposal of **7-Nitro-1-tetralone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

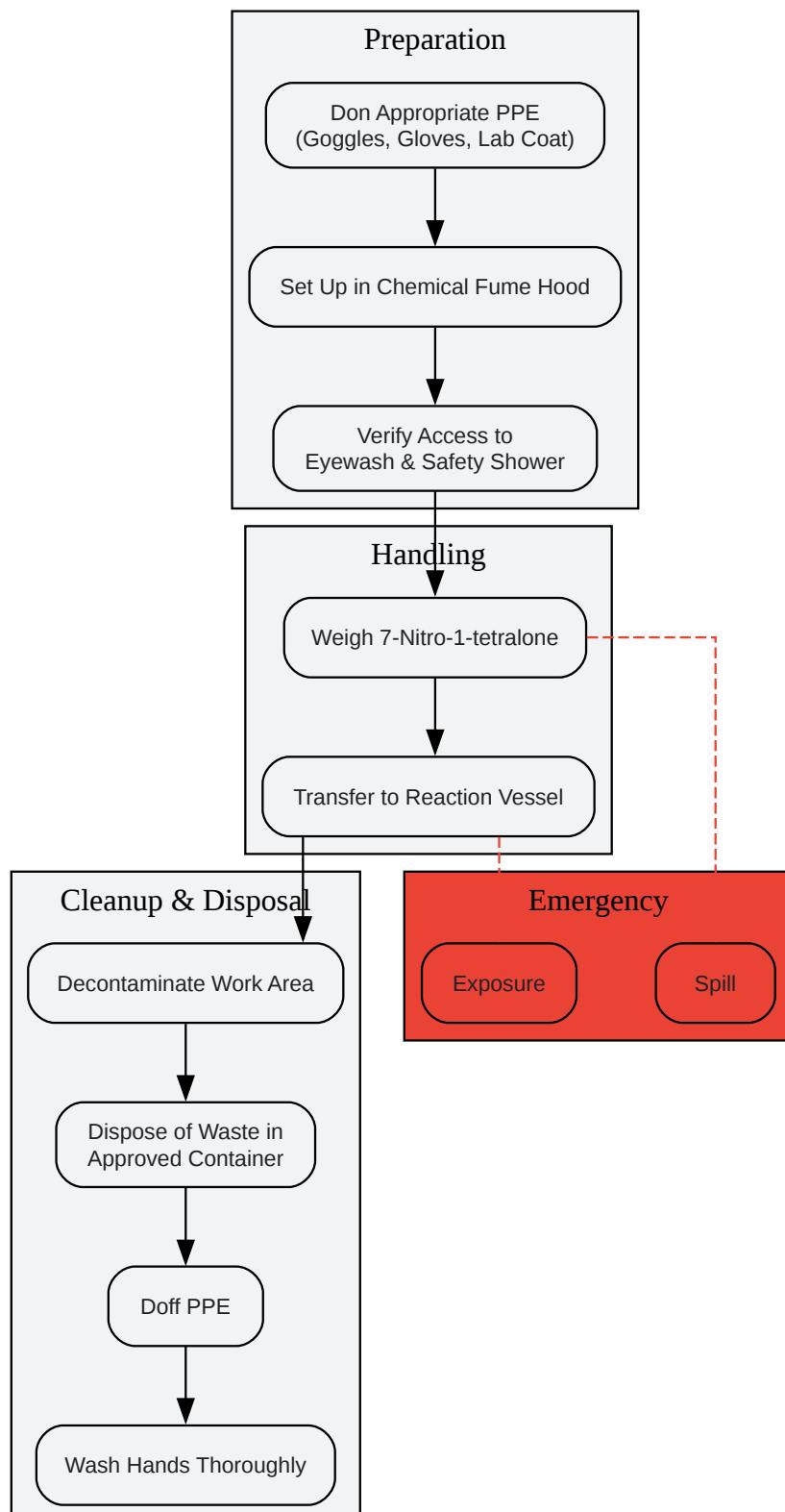
- Waste Disposal:

- Dispose of this chemical and its container to an approved waste disposal plant.
- Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[4]
- Do not discharge into the environment.

- Container Disposal:

- Empty containers should be disposed of according to the same regulations as the chemical itself.

Workflow for Handling 7-Nitro-1-tetralone

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